

Tetrapentylammonium bromide CAS number and molecular weight

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Compound of Interest

Compound Name: Tetrapentylammonium bromide

Cat. No.: B1205827

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An In-depth Technical Guide to **Tetrapentylammonium Bromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetrapentylammonium bromide**, a quaternary ammonium salt with significant applications in organic synthesis and electrochemistry. The document details its core properties, outlines a general experimental protocol for its use as a phase transfer catalyst, and illustrates key processes through diagrams.

Core Properties of Tetrapentylammonium Bromide

Tetrapentylammonium bromide is a white, hygroscopic solid.^{[1][2]} Its key identifiers and physicochemical properties are summarized in the table below for easy reference.

Data Point	Value
CAS Number	866-97-7[1][2][3][4]
Molecular Formula	C ₂₀ H ₄₄ BrN[1][2][3][4]
Molecular Weight	378.47 g/mol [2]
Melting Point	100-101 °C[2][3]
Synonyms	Tetra-n-amylammonium bromide, 1-Pentanaminium, N,N,N-tripentyl-, bromide[1]

Applications in Research and Development

Tetrapentylammonium bromide is primarily utilized for its ability to act as a phase transfer catalyst and as an electrolyte in electrochemical applications.

- **Phase Transfer Catalysis:** It serves as a highly effective phase transfer catalyst, facilitating reactions between reactants located in different immiscible phases (e.g., an aqueous and an organic phase).[2] This property is invaluable in the synthesis of pharmaceuticals and other specialty chemicals, as it enhances reaction rates and product yields.[2]
- **Electrochemistry:** The compound is also used in the formulation of ionic liquids and as a supporting electrolyte in various electrochemical studies.[2] Its ionic nature contributes to the conductivity of non-aqueous solutions, which is essential for many electrochemical processes.

Experimental Protocols: Phase Transfer Catalysis

The following is a generalized methodology for a nucleophilic substitution reaction using **tetrapentylammonium bromide** as a phase transfer catalyst.

Objective: To synthesize an organic product via a substitution reaction between an organic-soluble substrate and an aqueous-soluble nucleophile.

Materials:

- Organic Substrate (e.g., an alkyl halide)

- Organic Solvent (e.g., Toluene, Dichloromethane)
- Aqueous Nucleophile (e.g., Sodium Cyanide, Sodium Azide)
- **Tetrapentylammonium Bromide** (Catalyst)
- Deionized Water
- Standard laboratory glassware (reaction flask, condenser, separatory funnel)
- Stirring and heating apparatus
- Analytical equipment for reaction monitoring (e.g., TLC, GC-MS)

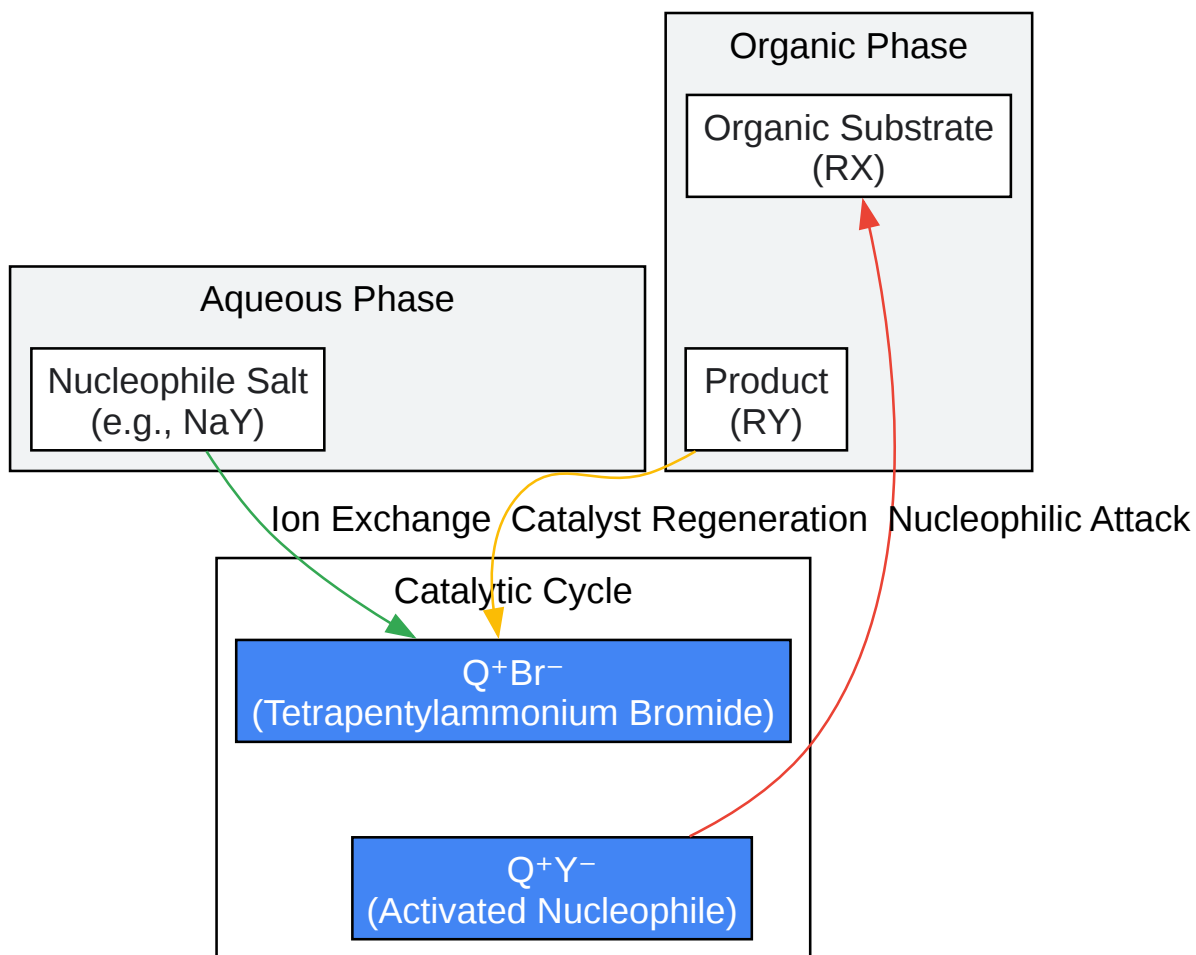
Methodology:

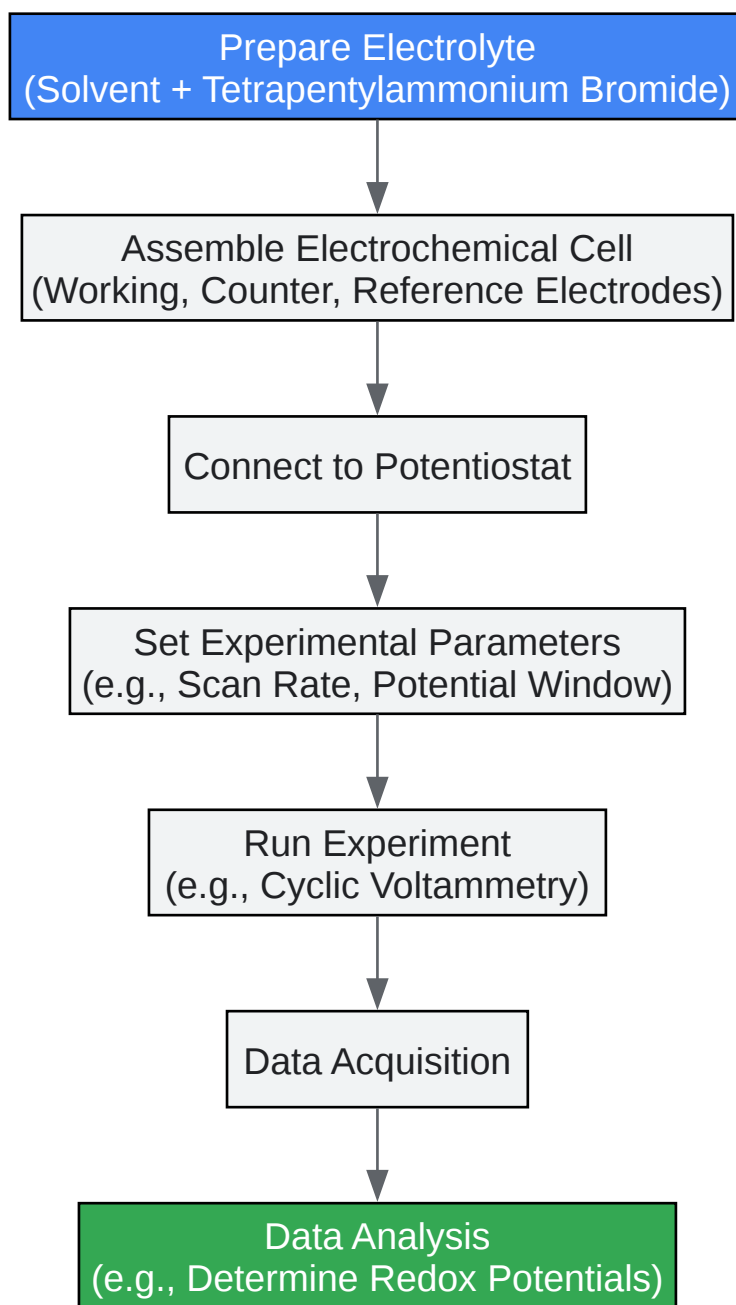
- **Reaction Setup:** The organic substrate is dissolved in a water-immiscible organic solvent within a temperature-controlled reaction vessel equipped with a stirrer and a reflux condenser.
- **Catalyst Introduction:** A catalytic amount of **tetrapentylammonium bromide** (typically 1-5 mol%) is added to the organic phase.
- **Aqueous Phase Addition:** The nucleophile is dissolved in deionized water and added to the reaction vessel.
- **Reaction Execution:** The biphasic mixture is stirred vigorously at a specified temperature to facilitate the transfer of the nucleophile into the organic phase.
- **Monitoring:** The reaction progress is monitored periodically by withdrawing aliquots from the organic layer and analyzing them.
- **Work-up:** Upon completion, the mixture is cooled, and the aqueous and organic layers are separated. The organic layer is washed with water and brine, dried over an anhydrous salt (e.g., MgSO_4), and filtered.
- **Isolation:** The solvent is removed from the organic phase under reduced pressure to yield the crude product, which can then be purified by techniques such as recrystallization or column

chromatography.

Visualized Workflows and Pathways

The following diagrams illustrate the logical and experimental workflows involving **tetrapentylammonium bromide**.





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